

Chemical and physical properties of Zolamine hydrochloride

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Compound of Interest

Compound Name: *Zolamine hydrochloride*

Cat. No.: *B074344*

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Zolamine Hydrochloride: A Technical Guide for Researchers

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Zolamine hydrochloride**. It is intended for researchers, scientists, and drug development professionals, offering an in-depth look at its core characteristics, mechanism of action, and relevant experimental contexts.

Introduction

Zolamine hydrochloride (CAS No. 1155-03-9) is a first-generation H1 antihistamine with local anesthetic properties.^[1] First described in 1952, it was developed for its potential clinical use as both an antihistaminic and a topical local anesthetic.^[1] The hydrochloride salt form of zolamine was created to improve its solubility and stability, particularly in aqueous solutions.^[1] While it was previously marketed in the United States, current research on this compound is limited, with most foundational studies dating back several decades.^[1]

Chemical and Physical Properties

Zolamine hydrochloride is classified as a thiazole and ethylenediamine derivative.^[1] Its structure consists of a central ethylenediamine core with a thiazole ring, a p-methoxybenzyl

group, and a dimethylamino group.[1] These functional groups are believed to be crucial for its biological activity.[1]

Table 1: Chemical and Physical Properties of **Zolamine Hydrochloride**

Property	Value	Source(s)
IUPAC Name	N'-(4-methoxyphenyl)methyl]-N,N-dimethyl-N'-(1,3-thiazol-2-yl)ethane-1,2-diamine;hydrochloride	[2][3]
CAS Number	1155-03-9	[1][2][3][4]
Molecular Formula	C15H22ClN3OS	[1][2][3]
Molecular Weight	327.87 g/mol	[1][2][4]
Appearance	Odorless crystals	[4]
Melting Point	167.5-167.8 °C	[4]
Solubility	Soluble in water	[4]
InChI Key	GSDXPNOJFAITBE-UHFFFAOYSA-N	[1][2]
SMILES	<chem>CN(C)CCN(CC1=CC=C(OC)C=C1)C2=NC=CS2.Cl</chem>	[3]

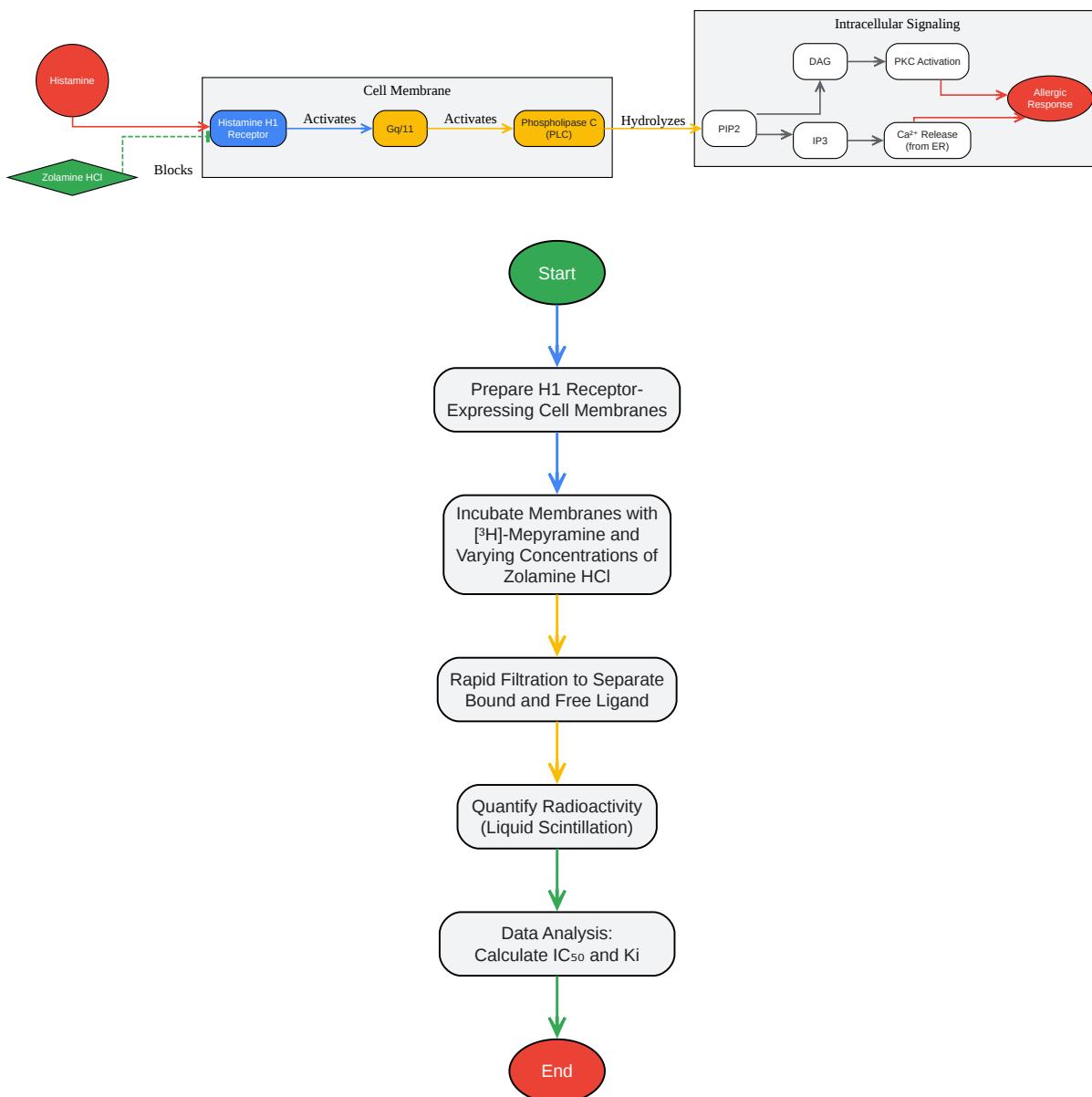
Mechanism of Action

Zolamine hydrochloride exhibits a dual mechanism of action, functioning as both a histamine H1 receptor antagonist and a local anesthetic.

Antihistaminic Activity

As a first-generation H1 antihistamine, **Zolamine hydrochloride** acts as an inverse agonist at the histamine H1 receptor.[1] It competitively binds to the H1 receptor, preventing histamine from binding and initiating the allergic response cascade.[1] By stabilizing the receptor in its inactive conformation, it reduces its constitutive activity.[1] The downstream signaling pathways

affected are primarily those coupled to the Gq/11 family of G-proteins.^[1] Histamine-induced activation of the H1 receptor stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).^[1] **Zolamine hydrochloride** blocks this pathway.



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